

A Comparative Guide to the Lightfastness of Quinacridone Pigments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quinacridone

Cat. No.: B7781594

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Quinacridone pigments are a class of high-performance organic pigments renowned for their brilliant, saturated colors and exceptional durability. Their outstanding lightfastness makes them a cornerstone in applications demanding long-term color stability, from automotive coatings to artists' paints. This guide provides an objective comparison of the lightfastness of various **quinacridone** pigments, supported by experimental data and detailed testing protocols, to aid in the selection of the most suitable pigment for your research and development needs.

Quantitative Lightfastness Data of Quinacridone Pigments

The lightfastness of a pigment is its ability to resist fading or changing color upon exposure to light. This property is commonly evaluated using two standardized scales: the American Society for Testing and Materials (ASTM) D4303 standard and the Blue Wool Scale (BWS).

The ASTM D4303 standard classifies lightfastness into five categories, with Category I representing excellent lightfastness and Category V indicating very poor lightfastness. The Blue Wool Scale ranges from 1 (very fugitive) to 8 (extremely lightfast).

The following table summarizes the lightfastness ratings for several key **quinacridone** pigments. It is important to note that the performance of a pigment can vary depending on the

specific manufacturing process, the medium in which it is dispersed, and the presence of other components in a formulation.

Pigment Name	Colour Index Name	ASTM Lightfastness Rating	Blue Wool Scale (BWS) Rating	Notes
Quinacridone Magenta	PR122	I - II (Excellent - Very Good)	7-8	Some older ASTM reports rated it as III ("Fair"), but modern formulations and independent tests consistently show higher lightfastness. [1]
Quinacridone Rose/Red	PV19	I (Excellent)	7-8	PV19 exists in various shades (rose, red, violet), all of which generally exhibit excellent lightfastness. [2]
Quinacridone Violet	PV19	I (Excellent)	7-8	A distinct violet shade of PV19, also demonstrating top-tier lightfastness.
Quinacridone Magenta	PR202	I (Excellent)	7-8	A highly lightfast magenta pigment. [3] [4] [5] [6]

Quinacridone Red	PR209	I (Excellent)	7-8	Offers a bright, clean red with outstanding permanence. [2] [7] [8]
Quinacridone Burnt Orange	PO48	I (Excellent)	7-8	A granulating earth orange with excellent lightfastness. [9] [10]
Quinacridone Gold	PO48 + PY150	I (Excellent)	7-8	A popular mixture that replaced the single pigment PO49, maintaining excellent lightfastness.
Quinacridone Purple	PV55	I (Excellent)	7-8	A rich, transparent purple with exceptional lightfastness. [11]

Experimental Protocol: Lightfastness Testing of Pigments (ASTM D4303)

The following is a detailed methodology for evaluating the lightfastness of pigments, based on the ASTM D4303 standard. This protocol is designed to provide a standardized framework for researchers to conduct their own comparative studies.

Specimen Preparation

- Dispersion: The pigment is dispersed in a clear, non-reactive binder appropriate for the intended application (e.g., acrylic emulsion, linseed oil). The pigment-to-binder ratio should

be consistent across all samples.

- Application: The dispersion is applied uniformly to a stable, non-reactive substrate, such as archival quality paper or a primed aluminum panel. The film thickness should be controlled to ensure consistency.
- Drying/Curing: The prepared specimens are allowed to dry or cure completely according to the binder manufacturer's instructions in a dark, controlled environment to prevent premature light exposure.
- Masking: A portion of each specimen is masked with an opaque, light-blocking material. This unexposed area will serve as the control for color comparison after the light exposure test.

Exposure Conditions

Two primary methods of light exposure are recommended by ASTM D4303: natural daylight and artificial (xenon arc) exposure.

- Method A: Natural Daylight Exposure:
 - Specimens are exposed to natural daylight filtered through window glass at a 45° angle, facing the equator.
 - The total radiant exposure should be at least 1260 MJ/m².^[3]
 - This method provides a realistic assessment of performance under typical indoor lighting conditions but can be time-consuming.
- Method C: Xenon Arc Accelerated Weathering:
 - Specimens are placed in a xenon arc weathering apparatus designed to simulate the full spectrum of sunlight.
 - The light is filtered to mimic daylight passing through window glass.
 - Typical exposure conditions are:
 - Irradiance: 0.35 W/m²/nm at 340 nm^{[3][7]}

- Relative Humidity: $55\% \pm 5\%$ ^{[3][7]}
- Black Panel Temperature: $63^\circ\text{C} \pm 2^\circ\text{C}$ ^[7]
- Exposure continues until a total radiant exposure of 510 kJ/m^2 at 340 nm is reached.^[7]

Colorimetric Evaluation

- Instrumentation: A spectrophotometer or colorimeter is used to measure the color of the specimens. The instrument should be calibrated according to the manufacturer's specifications.
- Measurement: The color of both the exposed and unexposed (masked) areas of each specimen is measured.
- Color Space: The measurements are recorded in the CIE Lab* color space.^[11] This system defines color using three coordinates:
 - L^* : Lightness (0 = black, 100 = white)
 - a : *Red-green axis* ($+a$ = red, $-a^*$ = green)
 - b : *Yellow-blue axis* ($+b$ = yellow, $-b^*$ = blue)
- Color Difference Calculation: The total color difference (ΔE^*) between the exposed and unexposed areas is calculated using the following formula:

$$\Delta E^* = \sqrt{(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2}$$

Where ΔL , Δa , and Δb^* are the differences in the respective coordinates between the exposed and unexposed areas.

Data Interpretation and Lightfastness Classification

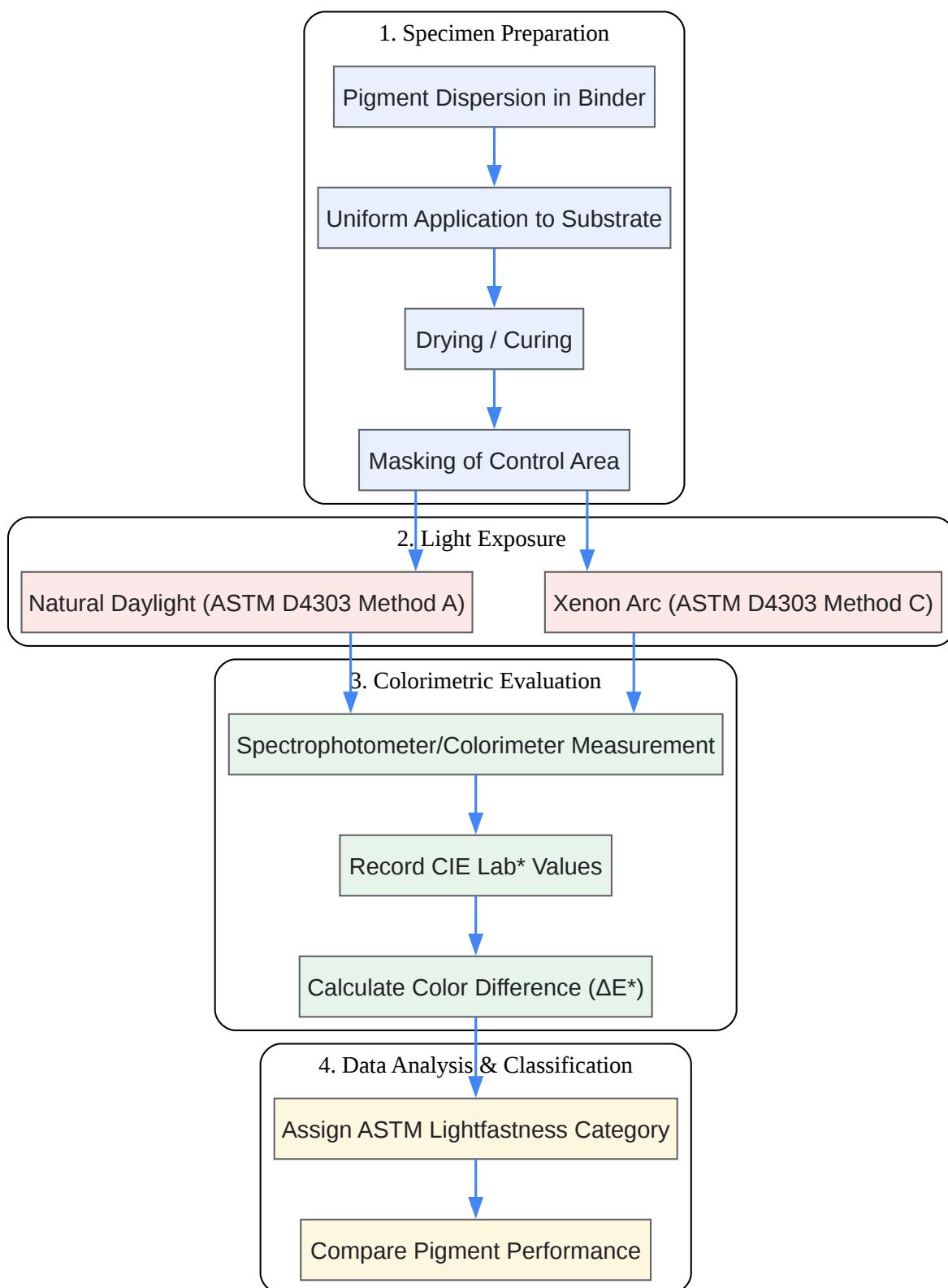
The calculated ΔE^* value is used to assign an ASTM lightfastness category:

- Category I (Excellent): $\Delta E^* \leq 4$
- Category II (Very Good): $4 < \Delta E^* \leq 8$

- Category III (Fair): $8 < \Delta E^* \leq 16$
- Category IV (Poor): $16 < \Delta E^* \leq 24$
- Category V (Very Poor): $\Delta E^* > 24$

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the lightfastness evaluation process.

[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating the lightfastness of **quinacridone** pigments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Quinacridone Colours - Jane Blundell - Artist [janeblundellart.com]
- 2. micomlab.com [micomlab.com]
- 3. jacksonsart.com [jacksonsart.com]
- 4. scribescrjabbling.wordpress.com [scribescrjabbling.wordpress.com]
- 5. Materials Technology Limited [drb-mattech.co.uk]
- 6. kelid1.ir [kelid1.ir]
- 7. store.astm.org [store.astm.org]
- 8. standards.iteh.ai [standards.iteh.ai]
- 9. Lightfastness - Wikipedia [en.wikipedia.org]
- 10. Identifying Color Differences Using L*a*b* or L*C*H* Coordinates [sensing.konicaminolta.us]
- 11. standards.iteh.ai [standards.iteh.ai]
- To cite this document: BenchChem. [A Comparative Guide to the Lightfastness of Quinacridone Pigments]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7781594#evaluating-the-lightfastness-of-different-quinacridone-pigments>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com